

GDC-0575 dihydrochloride stability and storage conditions

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Compound of Interest

Compound Name: GDC-0575 dihydrochloride

Cat. No.: B10831045

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GDC-0575 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **GDC-0575 dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: How should solid **GDC-0575 dihydrochloride** be stored?

A1: Solid **GDC-0575 dihydrochloride** should be stored at -20°C for long-term storage, where it can be stable for up to 3 years. For shorter periods, some suppliers suggest that it can be shipped at room temperature, indicating stability under these conditions for a limited time. Always refer to the manufacturer's specific recommendations provided with your product.

Q2: What are the recommended conditions for storing **GDC-0575 dihydrochloride** in solution?

A2: The stability of **GDC-0575 dihydrochloride** in solution depends on the solvent and storage temperature. For stock solutions prepared in DMSO, it is recommended to aliquot and store them at -80°C to avoid repeated freeze-thaw cycles. Under these conditions, the solution can be stable for up to 2 years.^{[1][2]} For shorter-term storage, solutions can be kept at -20°C for up to 1 year.^{[1][2]}

Q3: Can I store **GDC-0575 dihydrochloride** solutions at 4°C?

A3: While some information suggests storing the solid compound at 4°C under sealed, moisture-free conditions, it is generally not recommended to store solutions of **GDC-0575 dihydrochloride** at 4°C for extended periods due to the potential for degradation and precipitation.^[3] For optimal stability, frozen storage at -20°C or -80°C is recommended for solutions.

Q4: My **GDC-0575 dihydrochloride** solution has precipitated. What should I do?

A4: If precipitation is observed in your stock solution, it may be due to storage at an inappropriate temperature or exceeding the solubility limit. Gentle warming and vortexing or sonication can help redissolve the compound.^[4] To prevent precipitation, ensure the solvent is not saturated and consider storing at a lower concentration if the issue persists. For in vivo formulations, it is often recommended to prepare them fresh on the day of use.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound Degradation	Improper storage conditions (e.g., exposure to moisture, light, or elevated temperatures).	Store the solid compound at -20°C in a tightly sealed container, protected from light. Store stock solutions at -80°C in aliquots to minimize freeze-thaw cycles.
Inconsistent Experimental Results	Degradation of the compound in solution.	Prepare fresh working solutions from a frozen stock for each experiment. Avoid using old stock solutions.
Precipitation in Stock Solution	Storage at too high a concentration or improper temperature.	Warm the solution gently and vortex or sonicate to redissolve. If precipitation persists, consider preparing a less concentrated stock solution.
Difficulty Dissolving the Compound	The compound may be sparingly soluble in the chosen solvent.	Use a recommended solvent such as DMSO. Sonication may aid in dissolution. ^[4] For aqueous solutions, the use of co-solvents and careful pH adjustment may be necessary, though GDC-0575 is reported to be insoluble in water. ^[5]

Quantitative Data Summary

Storage Conditions and Stability

Form	Storage Temperature	Duration
Solid Powder	-20°C	≥ 4 years[6], 3 years[7]
Stock Solution in Solvent	-80°C	1 year[7][8], 2 years[1]
Stock Solution in Solvent	-20°C	1 month[9], 1 year[1]

Solubility Data

Solvent	Solubility
DMSO	50 mg/mL[4][7], 75 mg/mL[8], 76 mg/mL[5]
Ethanol	11 mg/mL[5]
Water	Insoluble[5]
DMF	30 mg/mL[6]
DMSO:PBS (pH 7.2) (1:5)	0.16 mg/mL[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

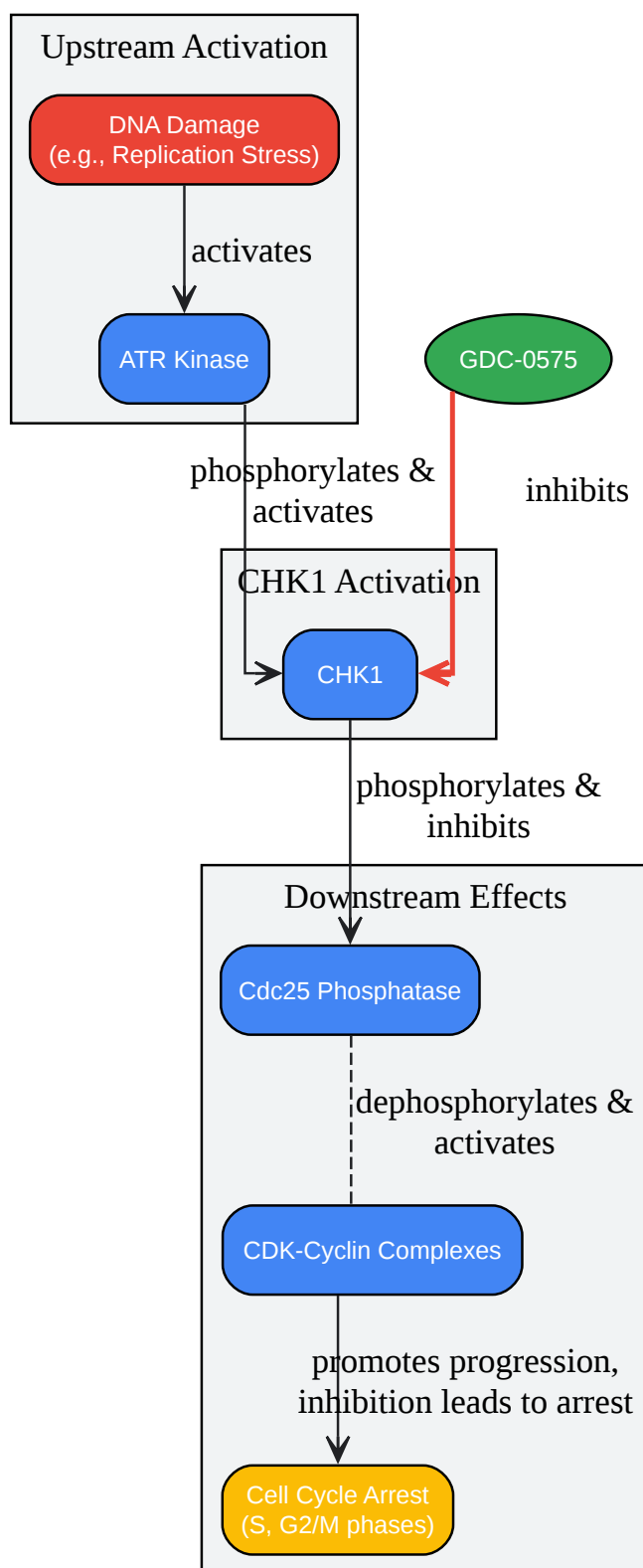
- **Weighing:** Accurately weigh out the desired amount of **GDC-0575 dihydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM solution, weigh out approximately 4.51 mg of the compound (Molecular Weight: 451.19 g/mol for the dihydrochloride salt).
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the solid is completely dissolved. If necessary, sonicate the vial for a few minutes to aid dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store the aliquots at -80°C for long-term storage.

Protocol 2: Preparation of an In Vivo Formulation

For oral administration in animal models, a common formulation involves a suspension in a vehicle like 0.5% methylcellulose and 0.2% Tween 80 in water.

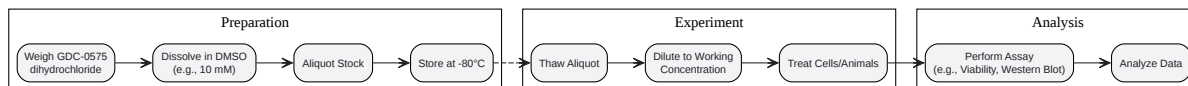
- **Vehicle Preparation:** Prepare the vehicle by dissolving 0.5 g of methylcellulose and 0.2 mL of Tween 80 in 100 mL of sterile water. Mix thoroughly until a homogenous suspension is formed.
- **Compound Suspension:** Weigh the required amount of **GDC-0575 dihydrochloride**. Suspend the powder in the prepared vehicle to the desired final concentration (e.g., 1 mg/mL).
- **Homogenization:** Vortex the suspension vigorously to ensure it is well-mixed and uniform before each administration.
- **Administration:** This formulation should be prepared fresh daily before administration to the animals.

Visualizations



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Caption: GDC-0575 inhibits the CHK1 signaling pathway.



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Caption: A typical experimental workflow for using GDC-0575.

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